

Essential Safety and Operational Guide for Handling 3-Phenoxybenzoyl Cyanide

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Compound of Interest

Compound Name: 3-Phenoxybenzoyl cyanide

Cat. No.: B042598

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **3-Phenoxybenzoyl cyanide** (CAS 61775-25-5). It outlines procedural, step-by-step guidance for safe handling, emergency response, and disposal.

Chemical Identifier:

- Name: **3-Phenoxybenzoyl cyanide**
- Synonyms: 3-Phenoxybenzaldehyde cyanohydrin, alpha-Hydroxy-m-phenoxyphenylacetonitrile[1]
- CAS Number: 61775-25-5[2]
- Molecular Formula: C₁₄H₉NO₂[2]
- Molecular Weight: 223.23 g/mol [2]

Hazard Identification and Classification

3-Phenoxybenzoyl cyanide is a toxic compound that can be fatal if swallowed, inhaled, or in contact with skin.[3][4] It causes severe skin burns and serious eye damage.[3]

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed.[3]
Acute Toxicity, Dermal (Category 2)	H310: Fatal in contact with skin.[3]
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled.[3]
Skin Corrosion (Category 1B)	H314: Causes severe skin burns and eye damage.[3]
Serious Eye Damage (Category 1)	H318: Causes serious eye damage.[3]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory when handling **3-Phenoxybenzoyl cyanide** to prevent exposure through any route.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemical-resistant gloves (e.g., Nitrile rubber).[5][6]	Prevents skin contact; fatal if absorbed through the skin.
Eye and Face Protection	Chemical splash goggles and a face shield.[5][6][7]	Protects against splashes that can cause severe eye damage.
Body Protection	A full-length lab coat with long sleeves.[6] An impervious apron and rubber boots may be necessary if there is a splash risk.[7]	Protects skin from accidental contact.
Respiratory Protection	All handling of solids and solutions should be done in a certified chemical fume hood. [6][7] For emergencies, a full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) may be required.[8]	Prevents inhalation of toxic dust or vapors.

Operational Plan: Safe Handling and Storage

Adherence to strict operational protocols is critical to minimize the risk of exposure and accidents.

Designated Work Area

- Establish a designated area for working with cyanide compounds, clearly marked with hazard signs.[5]
- Ensure an emergency shower and eyewash station are easily accessible and have been recently tested.[5][6]

Handling Procedures

- Preparation: Before beginning work, ensure all necessary PPE is available and in good condition. Line the work surface in the fume hood with absorbent, disposable bench paper.^[9]
- Weighing and Transfer: Conduct all weighing and transferring of **3-Phenoxybenzoyl cyanide** within a certified laboratory chemical fume hood to prevent inhalation of dust or vapors.^{[5][10]}
- Incompatible Substances: Keep acids and strong oxidizing agents away from the handling area, as they can react with cyanides to produce highly toxic and flammable hydrogen cyanide gas.^[7]
- Working Alone: Never work with cyanides alone or after hours.^[7]

Storage Requirements

- Store **3-Phenoxybenzoyl cyanide** in a cool, dry, and well-ventilated area.^[4]
- Keep containers tightly closed and store in a locked poisons cupboard, segregated from incompatible materials.^{[7][10]}
- Protect containers from physical damage.^[10]

Caption: Experimental workflow for handling **3-Phenoxybenzoyl cyanide**.

Emergency Response Plan

Immediate and correct response to an exposure is critical.

Signs of Exposure

Symptoms of cyanide poisoning can appear rapidly and include irritation of the nose and throat, headache, dizziness, nausea, difficulty breathing, and convulsions.^{[8][11]}

First Aid Measures

- General: Remove the affected individual from the source of exposure immediately, if safe to do so. Call for emergency medical services and inform them of the cyanide exposure.^{[5][9]}

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, start artificial respiration using a bag-valve-mask; do not use mouth-to-mouth resuscitation.[11][12]
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing all contaminated clothing.[5][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[5][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6][12]

Caption: Emergency response logic for cyanide exposure.

Disposal Plan: Decontamination and Waste Management

Proper decontamination and waste disposal are crucial to prevent environmental contamination and secondary exposure.

Decontamination

- Surface Cleaning: All work surfaces, glassware, and equipment contaminated with cyanide must be decontaminated.[5] This should be done within a fume hood.[10]
- Procedure: First, clean surfaces with a pH 10 buffer solution. Follow this with a freshly prepared 10% bleach solution.[10]

Waste Disposal

- Hazardous Waste: All waste containing **3-Phenoxybenzoyl cyanide**, including contaminated PPE, absorbent paper, and cleaning materials, must be treated as hazardous waste.[5]
- Containerization:
 - Store solid and liquid cyanide wastes in separate, dedicated, and clearly labeled hazardous waste containers.[5]

- Solid waste, such as gloves and paper towels, should be double-bagged.[6]
- Collection: Arrange for the collection of hazardous waste through your institution's Environmental Health & Safety (EH&S) department. Do not pour any cyanide-containing waste down the drain.[5]

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